

# A Technical Guide to the Purity and Quality Specifications of Dibromomaleimide-C5-COOH

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## Compound of Interest

Compound Name: Dibromomaleimide-C5-COOH

Cat. No.: B6358058

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the purity and quality specifications for **Dibromomaleimide-C5-COOH**, a critical bifunctional linker used in the development of Antibody-Drug Conjugates (ADCs). Understanding these parameters is essential for ensuring the consistency, efficacy, and safety of the resulting bioconjugates.

## Core Compound Specifications

**Dibromomaleimide-C5-COOH**, with the IUPAC name 6-(3,4-dibromo-2,5-dioxo-2,5-dihydro-1H-pyrrol-1-yl)hexanoic acid, is a key reagent in bioconjugation chemistry. Its primary application is in the site-selective modification of proteins, particularly antibodies, through the bridging of disulfide bonds. This yields homogeneous and stable ADCs.<sup>[1]</sup>

Property	Specification
Molecular Formula	C10H11Br2NO4
Molecular Weight	369.01 g/mol
CAS Number	1443214-97-8
Appearance	Solid
Purity	Typically ≥98%
Solubility	Soluble in DMSO (≥100 mg/mL)

Table 1: General Specifications for **Dibromomaleimide-C5-COOH**. Data sourced from supplier technical datasheets.

## Purity and Impurity Profile

The purity of **Dibromomaleimide-C5-COOH** is paramount for consistent and predictable conjugation reactions. High-purity material minimizes the introduction of unknown side products and ensures a well-defined Drug-to-Antibody Ratio (DAR).

Parameter	Acceptance Criteria	Typical Analytical Method
Purity by HPLC	≥98.0%	Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)
Identity by <sup>1</sup> H NMR	Conforms to structure	Nuclear Magnetic Resonance Spectroscopy
Identity by MS	Conforms to molecular weight	Mass Spectrometry
Residual Solvents	To be defined based on synthesis	Gas Chromatography (GC)
Water Content	To be defined	Karl Fischer Titration

Table 2: Recommended Purity and Quality Control Specifications.

## Experimental Protocols for Quality Control

Detailed analytical methods are required to confirm the identity, purity, and quality of **Dibromomaleimide-C5-COOH**. The following are representative protocols.

### High-Performance Liquid Chromatography (HPLC)

Purpose: To determine the purity of the compound and identify any potential impurities.

Methodology:

- Column: C18 reversed-phase column (e.g., 4.6 mm x 150 mm, 5 μm particle size).

- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile.
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 254 nm and 300 nm.
- Injection Volume: 10  $\mu$ L.
- Sample Preparation: Dissolve the sample in DMSO to a final concentration of 1 mg/mL.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Purpose: To confirm the chemical structure of the compound.

Methodology:

- Instrument: 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated Dimethyl Sulfoxide (DMSO-d<sub>6</sub>).
- Technique: <sup>1</sup>H NMR.
- Expected Chemical Shifts: The spectrum should be consistent with the structure of 6-(3,4-dibromo-2,5-dioxo-2,5-dihydro-1H-pyrrol-1-yl)hexanoic acid, showing characteristic peaks for the aliphatic chain protons and the carboxylic acid proton.

## Mass Spectrometry (MS)

Purpose: To confirm the molecular weight of the compound.

Methodology:

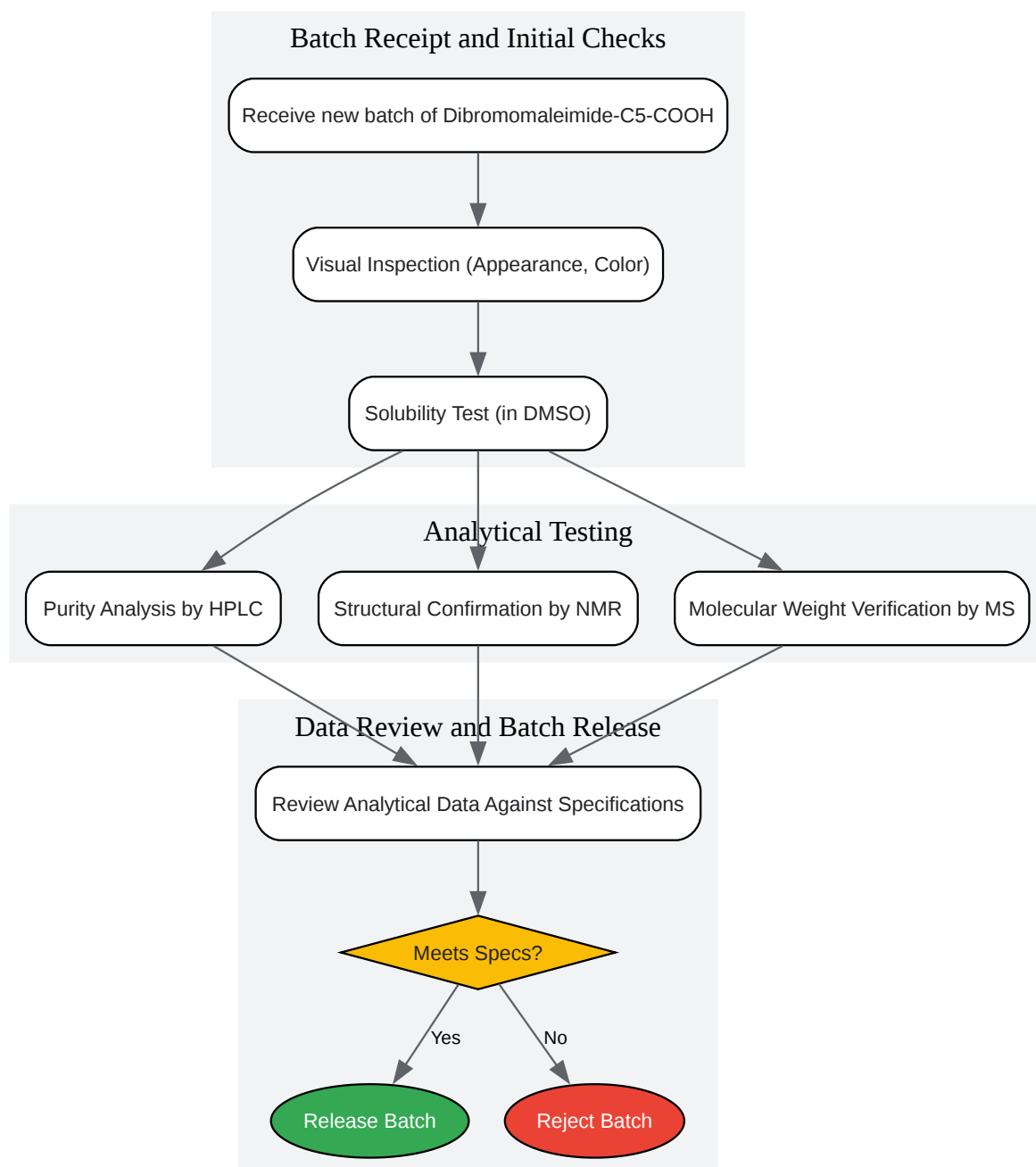
- Instrument: High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).

- Ionization Mode: Electrospray Ionization (ESI) in negative mode to detect the deprotonated molecule  $[M-H]^-$ .
- Mass Range:  $m/z$  100-1000.
- Sample Preparation: Dissolve the sample in a suitable solvent such as acetonitrile or methanol and infuse directly or via LC-MS.

## Visualization of Workflows and Pathways

### Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control analysis of a new batch of **Dibromomaleimide-C5-COOH**.



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Quality Control Workflow for **Dibromomaleimide-C5-COOH**.

## Generalized ADC Mechanism of Action

**Dibromomaleimide-C5-COOH** is a linker that connects a cytotoxic payload to an antibody. The resulting ADC targets cancer cells, internalizes, and releases the payload, leading to cell death.



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Generalized Mechanism of Action for an ADC.

## Conclusion

The stringent quality control of **Dibromomaleimide-C5-COOH** is a prerequisite for the successful development of robust and effective Antibody-Drug Conjugates. The specifications and analytical methods outlined in this guide provide a framework for researchers and drug developers to ensure the quality and consistency of this critical reagent, ultimately contributing to the advancement of targeted cancer therapies.

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## References

- 1. Impact of Maleimide Disubstitution on Chemical and Biological Characteristics of HER2 Antibody–Drug Conjugates - PMC [pmc.ncbi.nlm.nih.gov]
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